

Terbuchlor Application in Pre-Emergent Weed Control: Application Notes and Protocols

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Compound of Interest

Compound Name: *Terbuchlor*

CAS No.: 4212-93-5

Cat. No.: B1295756

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Disclaimer: Publicly available, detailed scientific literature and technical data specifically for **Terbuchlor** are limited. The following application notes and protocols are based on the general characteristics of chloroacetamide herbicides and Very Long-Chain Fatty Acid (VLCFA) inhibitors, the class to which **Terbuchlor** belongs. Researchers should use this information as a guideline and conduct preliminary dose-response and crop safety trials under their specific conditions.

Introduction

Terbuchlor is a selective, pre-emergent herbicide belonging to the chloroacetamide chemical family. Its primary application is in the control of annual grasses and certain small-seeded broadleaf weeds in various agricultural crops. As a pre-emergent herbicide, **Terbuchlor** is applied to the soil before weed seeds germinate, forming a chemical barrier that inhibits their growth and establishment.[1][2]

Mechanism of Action

Terbuchlor's herbicidal activity stems from its inhibition of very-long-chain fatty acid (VLCFA) synthesis in susceptible plants.[3][4][5] VLCFAs are crucial components of plant cell

membranes and are essential for cell division and growth. By disrupting VLCFA production, **Terbuchlor** impairs the development of emerging shoots and roots of weed seedlings, leading to their death shortly after germination. This mode of action is characteristic of herbicides in the WSSA Group 15.

Data Presentation

Due to the lack of specific public data for **Terbuchlor**, the following tables are illustrative and based on typical data for chloroacetamide and VLCFA-inhibiting herbicides. These values are not specific to **Terbuchlor** and must be determined experimentally.

Table 1: General Application Rates for VLCFA-Inhibiting Herbicides in Key Crops

Crop	Application Rate (kg a.i./ha)	Soil Type Considerations
Rice	0.5 - 1.5	Lower rates on coarse-textured soils; higher rates on fine-textured, high organic matter soils.
Soybeans	0.75 - 2.0	Potential for crop injury on sandy soils with low organic matter. Ensure good furrow closure.
Corn	1.0 - 2.5	Higher rates may be needed for heavy weed pressure and in soils with high organic matter.
Cereals (Wheat, Barley)	0.5 - 1.25	Application timing is critical to avoid crop injury.

Table 2: General Weed Control Spectrum for VLCFA-Inhibiting Herbicides

Weed Species	Common Name	Control Level
Echinochloa crus-galli	Barnyardgrass	Excellent
Digitaria sanguinalis	Large Crabgrass	Excellent
Setaria faberi	Giant Foxtail	Excellent
Amaranthus retroflexus	Redroot Pigweed	Good to Excellent
Chenopodium album	Common Lambsquarters	Good
Solanum nigrum	Black Nightshade	Good
Ambrosia artemisiifolia	Common Ragweed	Fair to Good
Abutilon theophrasti	Velvetleaf	Poor to Fair

Experimental Protocols

The following are detailed, generalized protocols for evaluating the pre-emergent efficacy and crop safety of a herbicide like **Terbuchlor**.

Protocol for Evaluating Pre-Emergent Efficacy

Objective: To determine the effective application rate of **Terbuchlor** for the control of key weed species in a specific crop.

Materials:

- **Terbuchlor** formulation
- Research track sprayer with appropriate nozzles
- Prepared field plots or pots with uniform soil type
- Seeds of target weed species (e.g., Echinochloa colona)
- Seeds of the desired crop (e.g., rice)
- Untreated control plots

- Commercial standard herbicide for comparison
- Data collection tools (quadrats, scales, data sheets)

Methodology:

- Experimental Design: A randomized complete block design (RCBD) with a minimum of four replications is recommended.
- Plot Preparation: Prepare a uniform seedbed. For pot studies, fill pots with a consistent soil mix.
- Weed Seeding: If natural weed pressure is not uniform, broadcast a known density of target weed seeds and incorporate them lightly into the soil.
- Herbicide Application:
 - Calibrate the sprayer to deliver a consistent volume (e.g., 100-200 L/ha).
 - Apply different rates of **Terbuchlor** immediately after crop seeding.
 - Include an untreated control and a commercial standard in each replication.
- Activation: After application, provide irrigation (e.g., 0.5 inches) to activate the herbicide, moving it into the weed germination zone, if rainfall is not imminent.
- Data Collection:
 - At 15, 30, and 60 days after treatment (DAT), assess weed control.
 - Use quadrats to count weed density (number of weeds per unit area).
 - Harvest the above-ground weed biomass from the quadrats, dry in an oven at 70°C for 72 hours, and record the dry weight.
- Data Analysis:

- Calculate Weed Control Efficiency (%) using the formula: $WCE (\%) = [(Dry\ weight\ in\ control - Dry\ weight\ in\ treatment) / Dry\ weight\ in\ control] \times 100$
- Analyze data using Analysis of Variance (ANOVA) to determine significant differences between treatments.

Protocol for Assessing Crop Safety

Objective: To evaluate the tolerance of a specific crop to various application rates of **Terbuchlor**.

Materials:

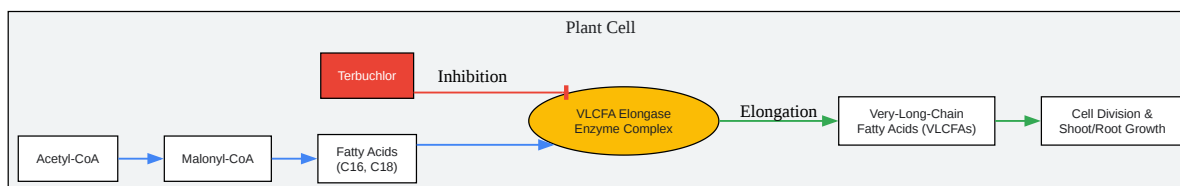
- Same as in the efficacy protocol, but with a focus on crop plots without weed pressure.

Methodology:

- Experimental Design and Application: Follow the same design and application procedure as the efficacy trial, but in a weed-free environment to isolate the herbicide's effect on the crop.
- Data Collection:
 - Phytotoxicity Ratings: At 7, 14, and 28 DAT, visually assess crop injury on a scale of 0% (no injury) to 100% (plant death). Note symptoms like stunting, chlorosis, or stand reduction.
 - Plant Height: Measure the height of a representative number of plants in each plot.
 - Crop Biomass: At a specified time point, harvest the above-ground portion of the crop, dry, and weigh it.
 - Yield: For full-season trials, harvest the crop at maturity and determine the yield per plot.
- Data Analysis: Use ANOVA to compare crop injury ratings, height, biomass, and yield among the different herbicide rates and the untreated control.

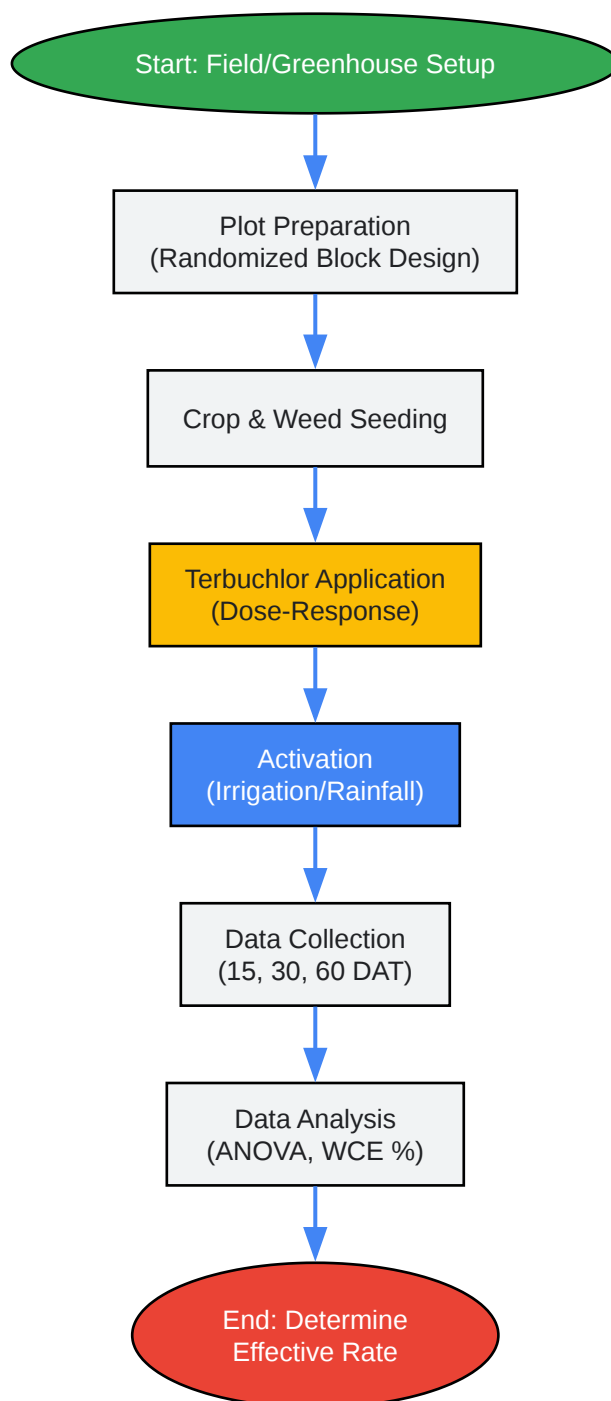
Visualizations

Signaling Pathways and Workflows



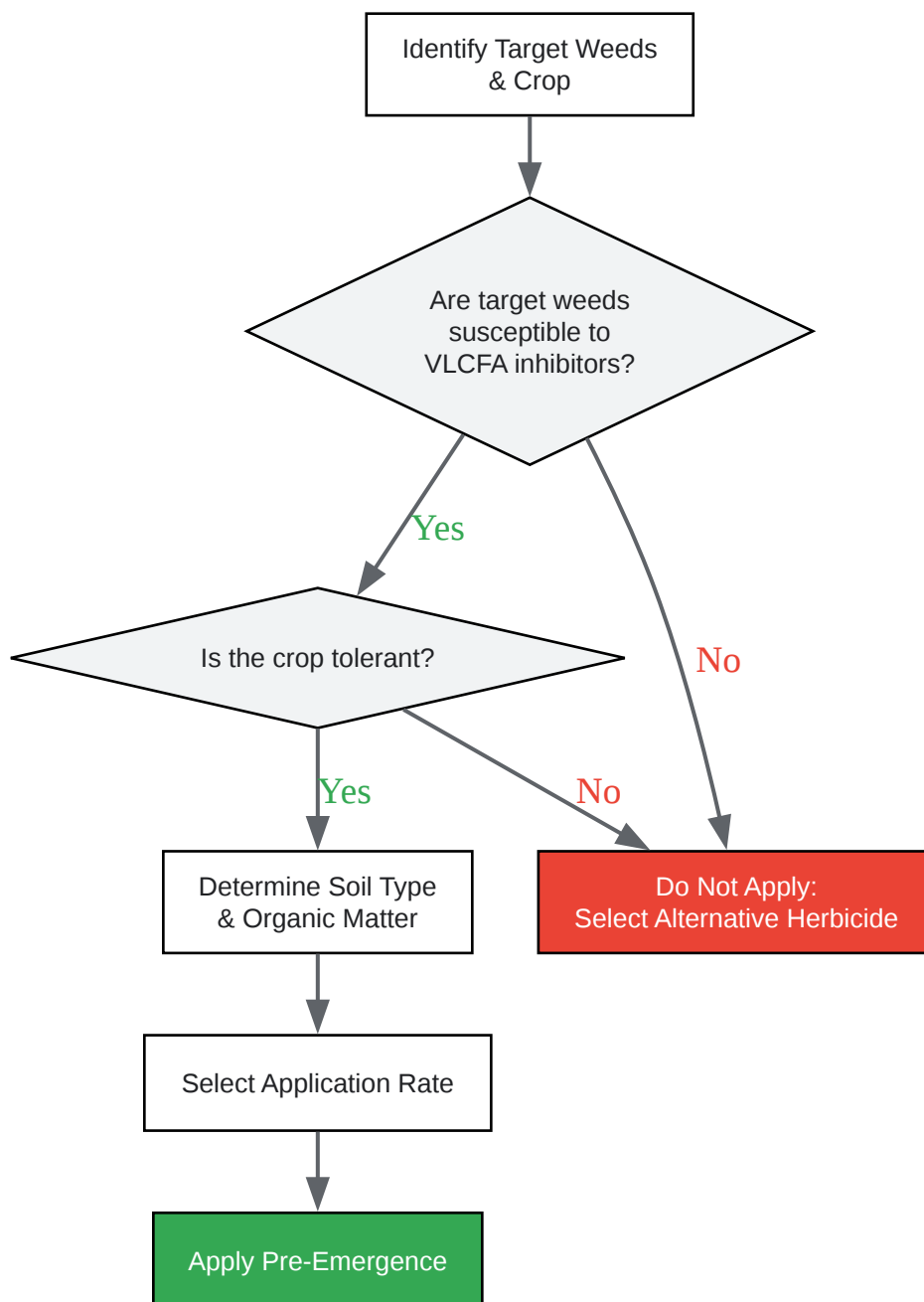
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Caption: Mechanism of action of **Terbuchlor**.



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Caption: Experimental workflow for efficacy testing.



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